

An In-depth Technical Guide to 4-(4-methoxyphenyl)-4-oxobutanoic acid

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Compound of Interest

Compound Name: 3-(4-Methoxybenzoyl)propionic acid

Cat. No.: B1221775

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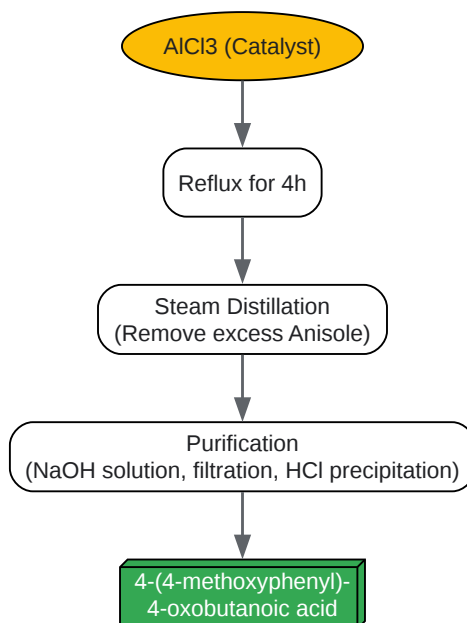
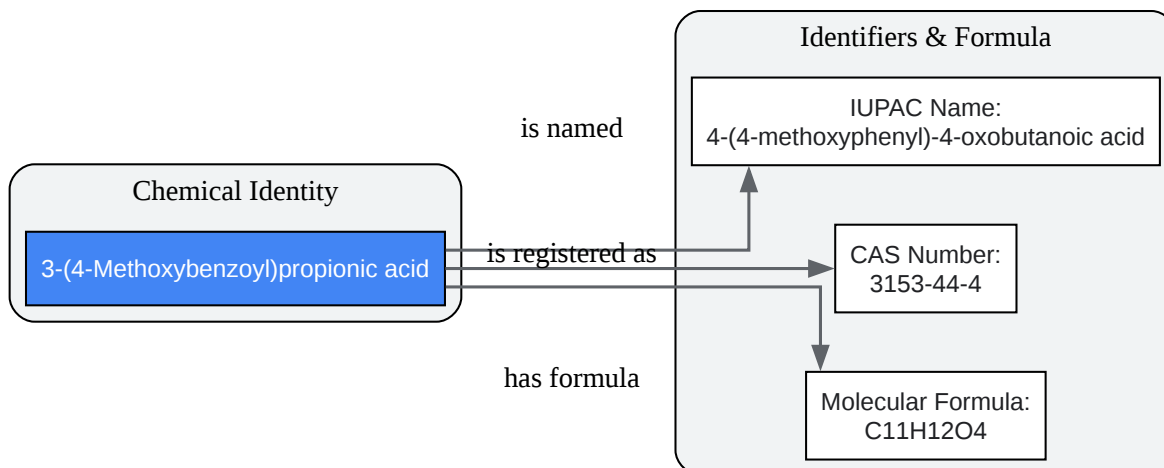
This technical guide provides a comprehensive overview of 4-(4-methoxyphenyl)-4-oxobutanoic acid, a significant intermediate in organic and medicinal chemistry. The document details its chemical identity, physicochemical properties, experimental protocols for its synthesis, and its applications in research and drug development, tailored for researchers, scientists, and professionals in the field.

Chemical Identity and Structure

4-(4-methoxyphenyl)-4-oxobutanoic acid, commonly known as **3-(4-Methoxybenzoyl)propionic acid**, is a keto acid. Its structure features a methoxy-substituted phenyl ring attached to a butyric acid chain via a ketone group.

- IUPAC Name: 4-(4-methoxyphenyl)-4-oxobutanoic acid^{[1][2][3]}
- Common Name: **3-(4-Methoxybenzoyl)propionic acid**^{[4][5]}
- CAS Number: 3153-44-4^{[2][3][4][6]}
- Molecular Formula: C₁₁H₁₂O₄^{[1][2][3][4][5][6][7]}
- Linear Formula: CH₃OC₆H₄COCH₂CH₂CO₂H^[4]

The logical relationship between the compound's various identifiers is illustrated below.



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